

A Comparative Guide to Aminopyridinol Isomers in Drug Design

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Compound of Interest

Compound Name: 2-Amino-6-methylpyridin-3-ol

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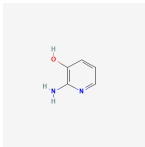
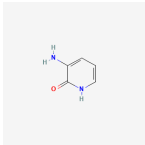
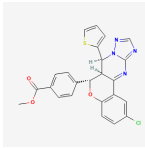
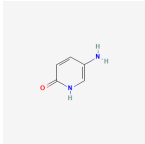
For Researchers, Scientists, and Drug Development Professionals

The strategic selection of isomers is a cornerstone of modern drug design, profoundly influencing the physicochemical and pharmacological properties of a lead compound. Aminopyridinols, a class of heterocyclic compounds featuring both an amino and a hydroxyl group on a pyridine ring, represent a scaffold of significant interest in medicinal chemistry. The positional arrangement of these functional groups gives rise to several isomers, each with a unique electronic and steric profile that can dictate its biological activity.

This guide provides a comparative analysis of various aminopyridinol isomers, summarizing the available quantitative data to facilitate informed decisions in drug discovery and development. While direct comparative studies across all isomers are limited in the current literature, this document consolidates existing data on individual isomers and draws parallels from the closely related aminopyridine class to offer a comprehensive overview.

Physicochemical Properties: A Tale of Isomeric Differences

The location of the amino and hydroxyl groups on the pyridine ring significantly alters the molecule's polarity, hydrogen bonding capacity, and basicity, which in turn affects its solubility, membrane permeability, and target-binding interactions. The following table summarizes the available physicochemical data for several aminopyridinol isomers. It is important to note that some of this data is based on computational predictions and awaits experimental verification.

Isomer	Structure	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	pKa (Predicted)
2-Amino-3-hydroxypyridine		C ₅ H ₆ N ₂ O	110.11	168-172[1]	385.2[1]	-
3-Amino-2-hydroxypyridine		C ₅ H ₆ N ₂ O	110.11	170-173[2]	-	-
4-Amino-3-hydroxypyridine		C ₅ H ₆ N ₂ O	110.11	222-223[3]	447.4 (Predicted) [3]	10.78 (Predicted) [3]
5-Amino-2-hydroxypyridine		C ₅ H ₆ N ₂ O	110.11	~180[4]	206.4 (Predicted) [4]	-

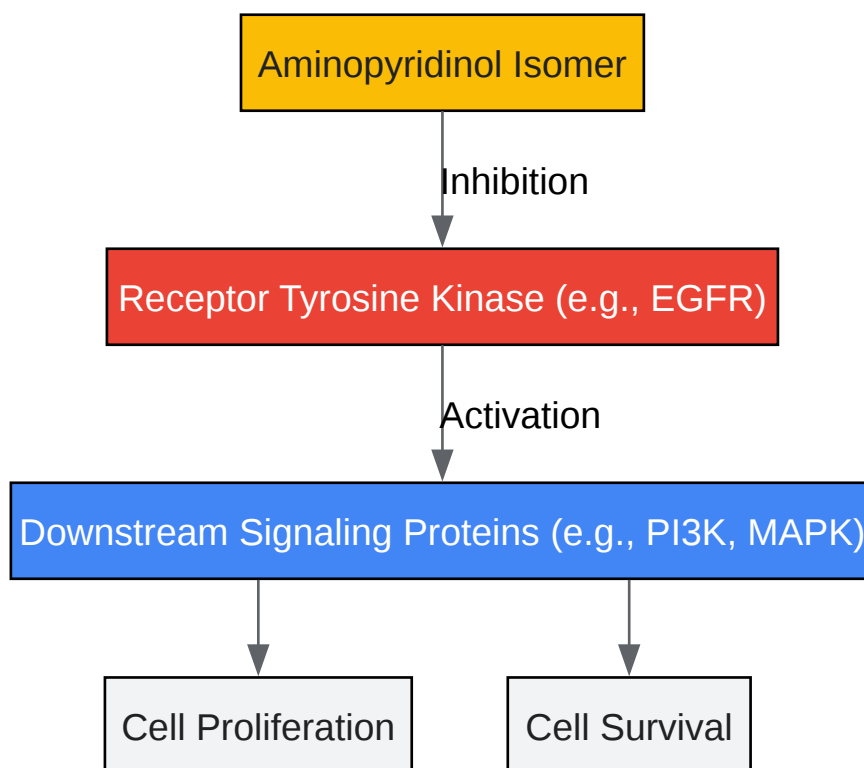
Biological Activity and Therapeutic Potential

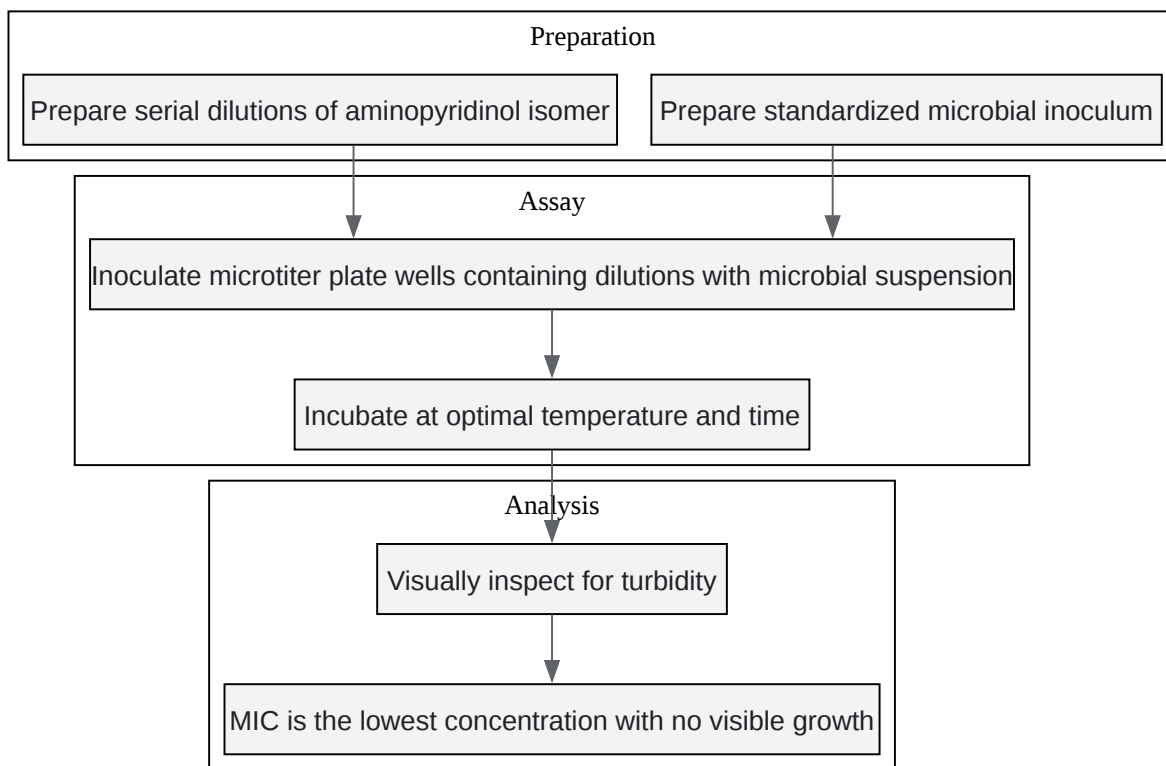
While comprehensive biological data for all aminopyridinol isomers is not yet available, preliminary studies and research on related aminopyridine derivatives suggest a wide range of potential therapeutic applications. The isomeric position of the functional groups is expected to be a critical determinant of their biological activity and target specificity.

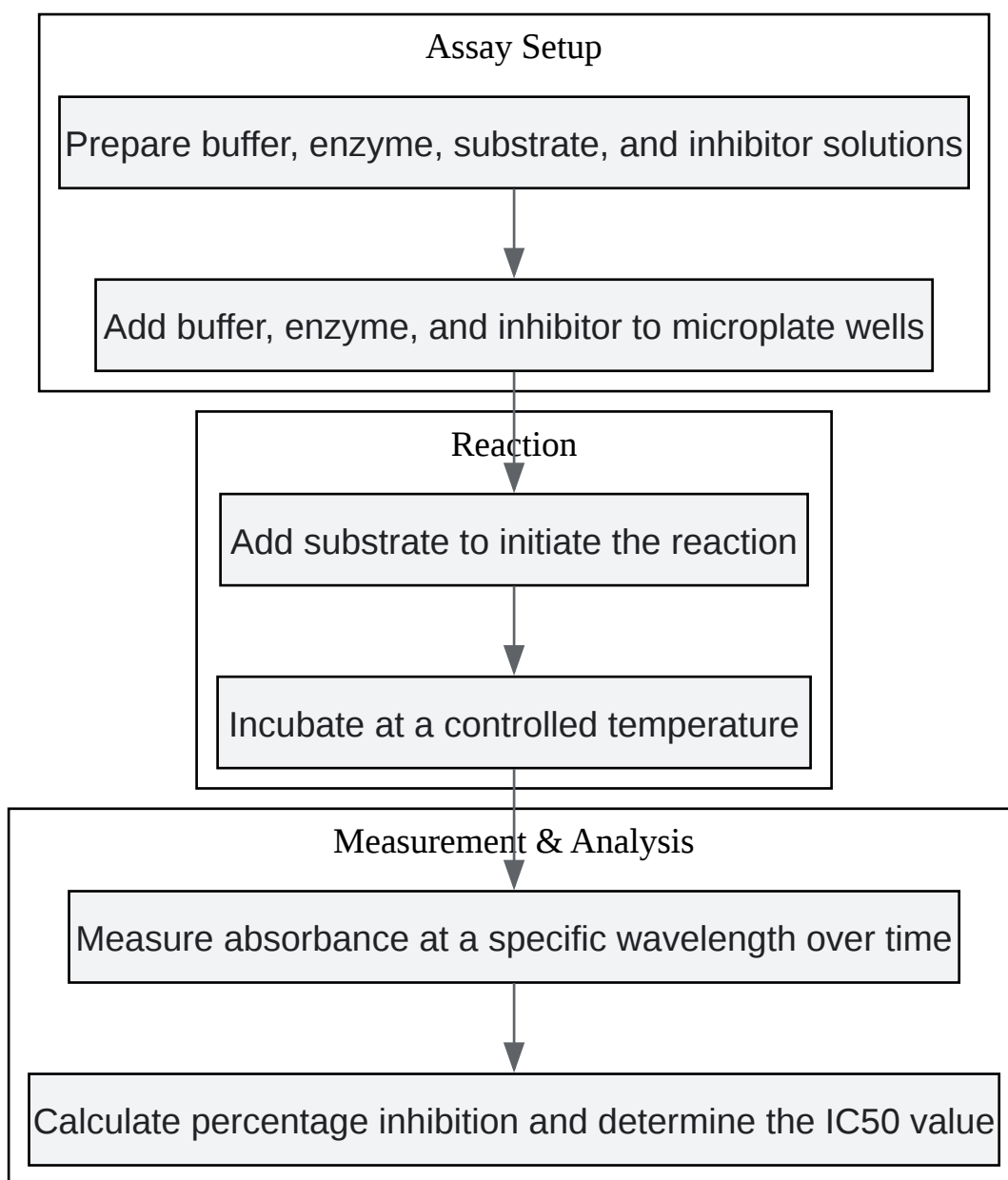
Isomer	Reported/Potential Biological Activity	Key Findings
2-Amino-3-hydroxypyridine	Antimicrobial, Antioxidant	A Schiff base ligand derived from 2-amino-3-hydroxypyridine and its metal complexes have demonstrated in vitro antimicrobial and antioxidant activities.[5] It is also used as an intermediate in pharmaceuticals and as a component in hair dyes.[6][7]
3-Amino-2-hydroxypyridine	Pharmaceutical Intermediate	Used as an intermediate in the synthesis of pharmaceuticals, including anti-AIDS drugs.[2]
4-Amino-3-hydroxypyridine	Potential Kinase Inhibitor, Neurological Applications	Derivatives of the related 4-aminopyridine are known potassium channel blockers and have been investigated for neurological conditions.[8] Aminopyridine scaffolds are also found in various kinase inhibitors.
5-Amino-2-hydroxypyridine	Antioxidant	Noted for its use as an efficient antioxidant in human low-density lipoproteins.[9]

Potential Signaling Pathways

Direct experimental evidence for the signaling pathways modulated by aminopyridinol isomers is limited. However, based on the known mechanisms of aminopyridine derivatives, several potential pathways can be hypothesized. It is crucial to note that these are proposed pathways and require experimental validation for each aminopyridinol isomer.







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